

Introduction: The Significance of the Substituted 2-Aminothiazole Scaffold

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Compound of Interest

Compound Name: *5-bromo-N,N,4-trimethyl-1,3-thiazol-2-amine*

CAS No.: 874508-77-7

Cat. No.: B1444524

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The 1,3-thiazole ring is a cornerstone heterocyclic motif in medicinal chemistry, renowned for its presence in a wide array of pharmacologically active compounds.^{[1][2]} Its unique electronic properties and ability to engage in various non-covalent interactions make it a privileged scaffold in drug design. The 2-aminothiazole derivative, in particular, serves as a critical building block for agents targeting a spectrum of diseases. The strategic functionalization of this core allows for the fine-tuning of a molecule's physicochemical properties and biological activity.

This guide focuses on the chemical properties of a specific, highly functionalized derivative: **5-bromo-N,N,4-trimethyl-1,3-thiazol-2-amine**. While direct experimental data for this exact compound is not extensively documented in public literature, we can construct a robust technical profile by analyzing its closest structural analogue, 5-bromo-4-methyl-1,3-thiazol-2-amine, and applying established principles of physical organic chemistry. The key structural features—a bromine atom at the 5-position, a methyl group at the 4-position, and an N,N-dimethylamino group at the 2-position—each impart distinct characteristics that govern the molecule's reactivity, stability, and potential utility in synthetic and medicinal chemistry. The

bromine atom, in particular, serves as a versatile synthetic handle for introducing further molecular complexity through cross-coupling reactions.

This document provides a comprehensive overview of the predicted physicochemical properties, a proposed synthetic pathway with mechanistic considerations, an analysis of expected reactivity and spectroscopic signatures, and insights into its potential applications for researchers and drug development professionals.

Physicochemical Properties: A Comparative Analysis

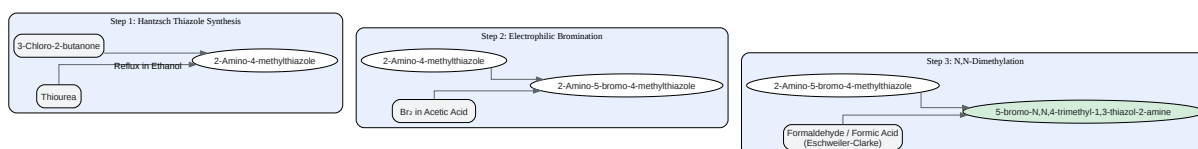
To understand the properties of the target compound, we compare the known data for its primary amine analogue, 5-bromo-4-methyl-1,3-thiazol-2-amine, with the predicted properties of **5-bromo-N,N,4-trimethyl-1,3-thiazol-2-amine**. The addition of two methyl groups to the exocyclic amine is expected to increase the molecular weight and lipophilicity (LogP), while eliminating the hydrogen bond donor capability of the amino group.

Property	5-bromo-4-methyl-1,3-thiazol-2-amine (Analogue)	5-bromo-N,N,4-trimethyl-1,3-thiazol-2-amine (Target)	Justification for Prediction
CAS Number	3034-57-9[3]	Not Available	The target compound is not widely cataloged.
Molecular Formula	C ₄ H ₅ BrN ₂ S	C ₆ H ₁₀ BrN ₂ S	Addition of two CH ₂ groups.
Molecular Weight	193.06 g/mol	221.12 g/mol	Calculated based on the molecular formula.
Appearance	Solid	Predicted to be a solid or a high-boiling oil	Increased molecular weight and van der Waals forces.
Hydrogen Bond Donor Count	1[3]	0	The primary amine is replaced by a tertiary amine.
Hydrogen Bond Acceptor Count	3[3]	3	The two nitrogen atoms and the sulfur atom can act as acceptors.
Predicted LogP	2.0[3]	~2.8-3.1	Addition of two methyl groups increases lipophilicity.
Topological Polar Surface Area	67.2 Å ² [3]	~50-60 Å ²	The TPSA is expected to decrease slightly due to the shielding of the nitrogen lone pair by methyl groups.

Synthesis and Mechanistic Insights: A Proposed Pathway

The synthesis of **5-bromo-N,N,4-trimethyl-1,3-thiazol-2-amine** can be logically approached through a multi-step sequence starting from readily available materials. The core strategy involves the construction of the thiazole ring, followed by sequential functionalization.

Proposed Synthetic Workflow



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Caption: Proposed three-step synthesis of the target compound.

Detailed Experimental Protocol and Rationale

- Step 1: Hantzsch Thiazole Synthesis of 2-Amino-4-methylthiazole
 - Protocol: To a solution of thiourea (1.0 eq) in ethanol, add 3-chloro-2-butanone (1.0 eq). Heat the mixture to reflux for 2-4 hours. Monitor the reaction by TLC until the starting materials are consumed. Cool the reaction to room temperature, and neutralize with a base such as aqueous sodium bicarbonate. The resulting precipitate can be filtered and recrystallized to yield 2-amino-4-methylthiazole.

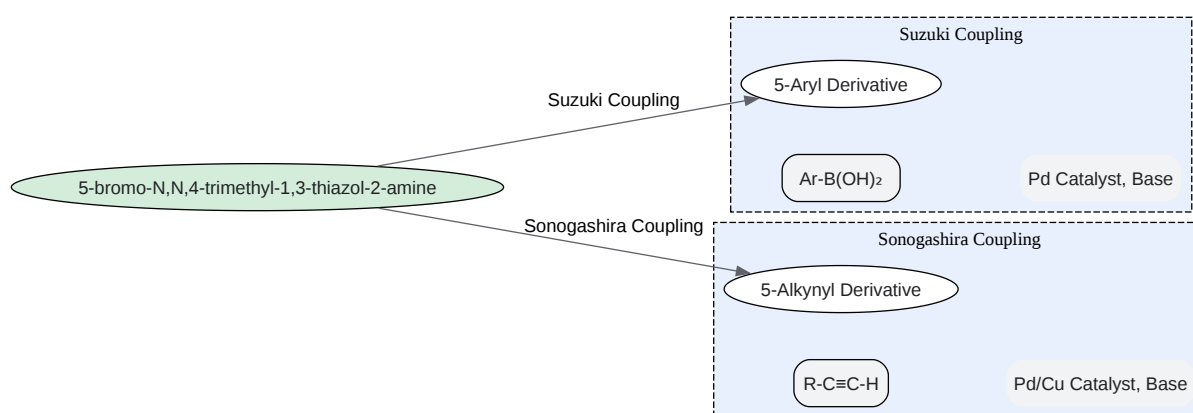
- Causality: This classic condensation reaction is a reliable method for forming the 2-aminothiazole core.[1] Thiourea acts as the nitrogen and sulfur source (a C-S-N fragment), while the α -haloketone provides the remaining carbon atoms. The reaction proceeds via nucleophilic attack of the sulfur atom on the carbon bearing the halogen, followed by intramolecular cyclization and dehydration.
- Step 2: Electrophilic Bromination at the C5-Position
 - Protocol: Dissolve the 2-amino-4-methylthiazole (1.0 eq) from Step 1 in a suitable solvent like glacial acetic acid or chloroform.[4] Add a solution of bromine (1.0-1.1 eq) in the same solvent dropwise at 0-10 °C. Allow the reaction to stir at room temperature for 1-2 hours. The product, 5-bromo-4-methyl-1,3-thiazol-2-amine, often precipitates as its hydrobromide salt and can be collected by filtration.
 - Causality: The thiazole ring is an electron-rich heterocycle, making it susceptible to electrophilic substitution. The C5 position is the most electron-rich and sterically accessible site, directing bromination to this position. The amino group at C2 is a strong activating group, further enhancing the reactivity of the ring. Using a slight excess of bromine ensures complete conversion.
- Step 3: Reductive N,N-Dimethylation (Eschweiler-Clarke Reaction)
 - Protocol: To a flask containing 5-bromo-4-methyl-1,3-thiazol-2-amine (1.0 eq), add an excess of aqueous formaldehyde (2.5-3.0 eq) and formic acid (2.5-3.0 eq). Heat the mixture to 80-100 °C for 4-8 hours. Gas evolution (CO₂) will be observed. After cooling, make the reaction mixture basic with NaOH solution and extract the product with an organic solvent like ethyl acetate or dichloromethane. The organic layers can then be dried and concentrated to yield the final product.
 - Causality: The Eschweiler-Clarke reaction is a classic and effective method for the exhaustive methylation of a primary amine without the risk of forming a quaternary ammonium salt. Formaldehyde forms an iminium ion with the primary amine, which is then reduced by formic acid (acting as a hydride source). The process repeats to form the tertiary amine. This one-pot procedure is often high-yielding and avoids the use of hazardous alkylating agents like methyl iodide.

Reactivity and Spectroscopic Analysis

Chemical Reactivity

The reactivity of **5-bromo-N,N,4-trimethyl-1,3-thiazol-2-amine** is dominated by the C5-bromo substituent, which is a prime site for transition-metal-catalyzed cross-coupling reactions. This allows for the facile introduction of aryl, heteroaryl, alkyl, or alkyne groups, making it a valuable intermediate for building molecular diversity.

- **Suzuki Coupling:** Reaction with an arylboronic acid in the presence of a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$) and a base (e.g., K_2CO_3) would replace the bromine with an aryl group.
- **Buchwald-Hartwig Amination:** Coupling with a primary or secondary amine using a palladium or copper catalyst would form a C-N bond, leading to 5-amino-thiazole derivatives.
- **Sonogashira Coupling:** Reaction with a terminal alkyne catalyzed by palladium and copper salts would install an alkynyl substituent at the C5 position.



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Caption: Key cross-coupling reactions at the C5-bromo position.

Predicted Spectroscopic Data

While experimental spectra are unavailable, the key features can be reliably predicted.

- ^1H NMR:
 - A singlet integrating to 6 protons around δ 3.0-3.3 ppm, corresponding to the two equivalent methyl groups of the N,N-dimethylamino moiety.
 - A singlet integrating to 3 protons around δ 2.2-2.5 ppm for the C4-methyl group. The exact shift would be influenced by the adjacent bromine and sulfur atoms.
- ^{13}C NMR:
 - Distinct signals for the C2, C4, and C5 carbons of the thiazole ring. The C5 carbon directly attached to bromine would appear at a characteristic upfield shift compared to its non-brominated counterpart.
 - Signals for the C4-methyl and the N,N-dimethyl carbons.
- Mass Spectrometry (ESI-MS):
 - The most critical feature would be a distinctive isotopic pattern for the molecular ion $[\text{M}+\text{H}]^+$ due to the presence of bromine. Natural bromine consists of two major isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in a nearly 1:1 ratio. This will result in two peaks for the molecular ion (e.g., at m/z 221 and 223) with almost equal intensity, which is a definitive confirmation of a single bromine atom in the molecule.^[5] Predicted fragmentation might involve the loss of methyl groups or cleavage of the thiazole ring.^[5]

Potential Applications in Drug Discovery

The **5-bromo-N,N,4-trimethyl-1,3-thiazol-2-amine** structure is a promising scaffold for drug discovery for several reasons:

- Bioisosteric Replacement: The 2-(dimethylamino)thiazole group can act as a bioisostere for other functionalities, improving metabolic stability or cell permeability.

- Scaffold for Library Synthesis: As detailed in the reactivity section, the C5-bromo position is an ideal attachment point for generating large libraries of diverse analogues for high-throughput screening.
- Proven Pharmacophore: The broader class of substituted 2-aminothiazoles has demonstrated a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[2][6][7] The specific substitutions on this molecule provide a unique entry point for exploring new chemical space within this established pharmacophore.

Safety Information

No specific safety data exists for **5-bromo-N,N,4-trimethyl-1,3-thiazol-2-amine**. However, based on the data for its close analogue, 5-bromo-4-methyl-1,3-thiazol-2-amine, appropriate precautions must be taken. The analogue is classified as harmful if swallowed and can cause serious eye damage.[3]

- Hazard Codes: H302 (Harmful if swallowed), H318 (Causes serious eye damage).
- Precautionary Codes: P280 (Wear protective gloves/eye protection), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

It is imperative to handle this compound in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

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